

Application Notes and Protocols for (R)-BMS-816336 in Cell Culture Experiments

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Compound of Interest

Compound Name: (R)-BMS-816336

Cat. No.: B10819835

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For Researchers, Scientists, and Drug Development Professionals

(R)-BMS-816336 is a potent and selective inhibitor of the enzyme 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1). This enzyme is responsible for the intracellular conversion of inactive cortisone to the active glucocorticoid, cortisol. By inhibiting 11 β -HSD1, **(R)-BMS-816336** effectively reduces local cortisol concentrations in tissues, making it a valuable tool for studying the roles of glucocorticoids in various physiological and pathological processes, including metabolic diseases, inflammation, and neurodegenerative disorders.

These application notes provide detailed protocols for the preparation and use of **(R)-BMS-816336** in cell culture experiments, enabling researchers to investigate its mechanism of action and therapeutic potential.

Chemical Properties and Storage

A summary of the key chemical properties of **(R)-BMS-816336** is provided in the table below.

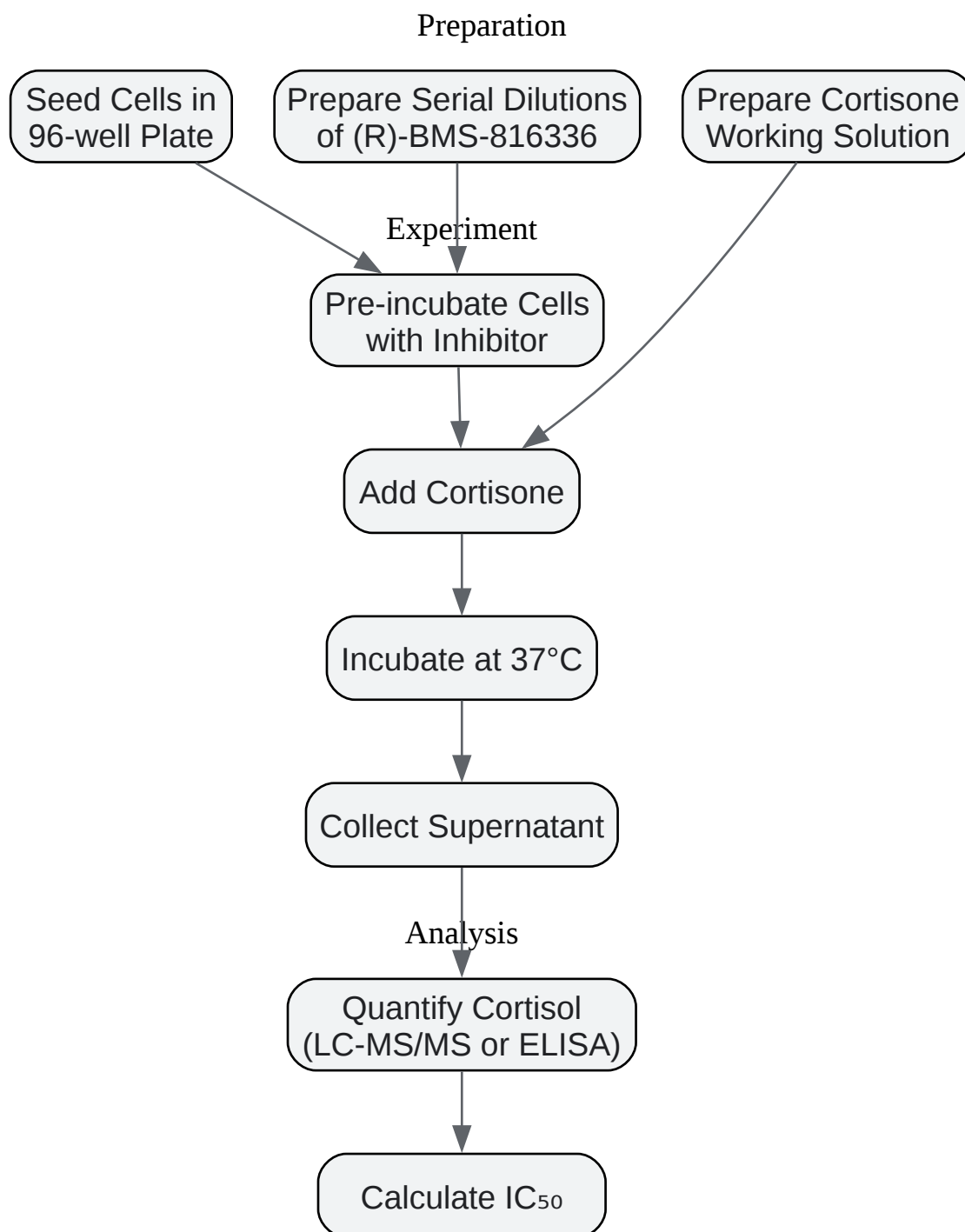
Property	Value
Molecular Formula	C ₂₁ H ₂₇ NO ₃
Molecular Weight	341.44 g/mol [1]
Appearance	Solid[2]
Storage Conditions	Store powder at -20°C. Store stock solutions at -80°C.[2]
Stability	Stable under recommended storage conditions. [2]

Mechanism of Action and Signaling Pathway

(R)-BMS-816336 is a highly potent inhibitor of 11β-HSD1, with IC₅₀ values in the nanomolar range across different species.

Species	IC ₅₀ Value
Human	14.5 nM[1]
Mouse	50.3 nM[1]
Cynomolgus Monkey	16 nM[1]

The primary mechanism of action of **(R)-BMS-816336** is the blockade of 11β-HSD1-mediated conversion of cortisone to cortisol. This reduction in intracellular cortisol levels leads to decreased activation of the glucocorticoid receptor (GR). The GR, upon binding to cortisol, translocates to the nucleus and modulates the transcription of various genes involved in metabolism, inflammation, and other cellular processes.



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References

- 1. Cell-based assay for screening 11beta-hydroxysteroid dehydrogenase 1 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Cell-based assay for screening 11beta-hydroxysteroid dehydrogenase inhibitors using liquid chromatography/tandem mass spectrometry detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for (R)-BMS-816336 in Cell Culture Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10819835#how-to-prepare-r-bms-816336-for-cell-culture-experiments]

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